Technical Monograph: 3-Chlorocinnamaldehyde in Chemo-Sensory & Therapeutic Applications

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Compound of Interest

Compound Name:	*3-CHLOROCINNAMALDEHYDE*
Cat. No.:	*B8806069*

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Executive Summary

3-Chlorocinnamaldehyde (3-CCA) represents a critical structural modification of the parent cinnamaldehyde molecule. By introducing a chlorine atom at the meta position, the molecule gains significant lipophilicity (LogP increase) and altered electronic properties. In the Fragrance and Flavor (F&F) industry, it serves as a high-impact modifier, introducing "dry," "leafy," and "green" nuances to standard balsamic profiles while offering improved substantivity. In Drug Development, it acts as a potent scaffold for antimicrobial agents, specifically targeting bacterial cell division proteins (FtsZ).

This guide provides rigorous protocols for its synthesis, formulation, and biological evaluation, bridging the gap between sensory science and medicinal chemistry.

Part 1: Physicochemical & Olfactory Profile

Understanding the physical state of 3-CCA is critical for handling. Unlike cinnamaldehyde (liquid at RT), 3-CCA is often a low-melting solid, requiring specific liquefaction protocols before automated dosing.

Table 1: Technical Specifications

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Parameter	Specification	Practical Implication
CAS Number	56578-37-1	Identity verification.
IUPAC Name	(E)-3-(3-chlorophenyl)prop-2-enal	Stereochemistry is typically Trans (E).
Physical State	Solid / Semi-solid	MP: ~39°C. Requires "hot room" or water bath liquefaction prior to compounding.
Odor Profile	Spicy, Balsamic, Green, Dry, Leafy	Less sweet than cinnamaldehyde; adds "natural" bark-like complexity.
LogP (Predicted)	~2.6 - 2.9	Higher hydrophobicity than cinnamaldehyde; better substantivity on skin/fabric.
Reactivity	High (Aldehyde + Michael Acceptor)	Prone to oxidation (to 3-chlorocinnamic acid) and Schiff base formation.

Part 2: Synthesis Protocol (Claisen-Schmidt Condensation)

For researchers requiring high-purity material for toxicity or analytical standards, in-house synthesis via Claisen-Schmidt condensation is the industry standard. This method ensures control over the stereochemistry favoring the thermodynamically stable (E)-isomer.

Mechanism of Action

The reaction involves the base-catalyzed condensation of 3-chlorobenzaldehyde with acetaldehyde.

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Figure 1: Synthetic pathway favoring the (E)-isomer via base-catalyzed dehydration.

Step-by-Step Protocol

Reagents:

- 3-Chlorobenzaldehyde (1.0 eq)
- Acetaldehyde (1.2 eq) - Note: Handle chilled to prevent evaporation.
- Sodium Hydroxide (10% aq. solution)
- Ethanol (95%)

Procedure:

- Preparation: Dissolve 3-chlorobenzaldehyde in ethanol in a round-bottom flask equipped with a magnetic stirrer and thermometer. Cool to 0–5°C using an ice bath.
- Addition: Slowly add the acetaldehyde.
- Catalysis: Dropwise add the NaOH solution, maintaining temperature <10°C to prevent polymerization of acetaldehyde.
- Reaction: Allow the mixture to stir at 0°C for 30 minutes, then slowly warm to Room Temperature (RT) over 2 hours.
- Work-up: Neutralize with dilute HCl. Extract with Dichloromethane (DCM). Wash organic layer with brine, dry over $MgSO_4$.

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- Purification: Concentrate in vacuo. Recrystallize from hexane/ethanol to obtain pale yellow crystals (Target MP: 37–39°C).

Part 3: Fragrance & Flavor Application Notes

Olfactory Impact & Dosing

3-CCA is a "modifier" rather than a "heart" note. While cinnamaldehyde provides the core "red hot" spice, 3-CCA adds the dry, woody, and slightly green aspects of natural cassia bark.

- Fine Fragrance: Use at 0.01% – 0.5% to dry out sweet oriental accords.
- Flavor (Oral Care): Use at ppm levels to provide a "bite" in toothpaste flavors without the overwhelming sweetness of standard cinnamon.

Stability & Schiff Base Formation

Like all aromatic aldehydes, 3-CCA causes discoloration (yellowing) in amines and bases. However, this reactivity can be harnessed to create Schiff Bases (e.g., with Methyl Anthranilate), which are less irritating and more substantive.

Protocol: Stabilization via Schiff Base Formation

- Ratio: Mix 3-CCA and Methyl Anthranilate in a 1:1 molar ratio.
- Process: Heat gently to 60°C under stirring. Water is a byproduct.
- Result: A viscous, deep yellow/orange liquid.
- Benefit: The resulting imine reduces the vapor pressure (longer lasting) and quenches the reactive aldehyde group, lowering sensitization potential.

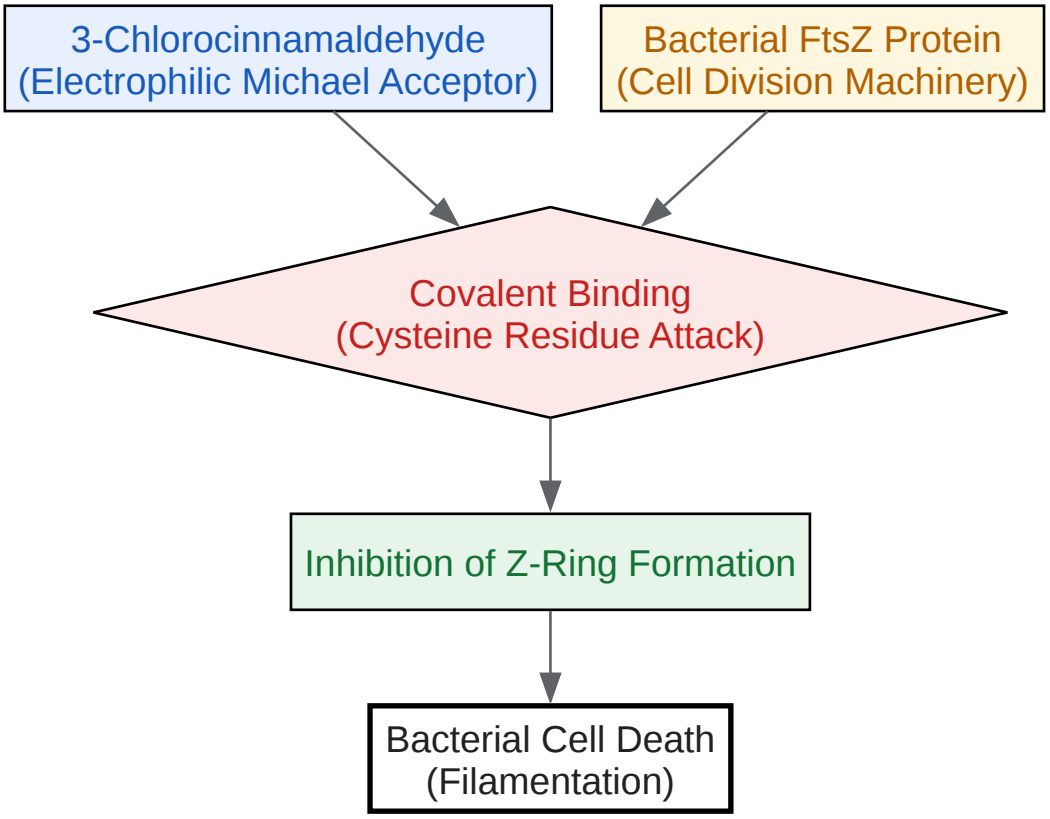
Part 4: Therapeutic Application (Antimicrobial)[1][2]

For the drug development audience, 3-CCA is a validated scaffold for antimicrobial research, specifically targeting the FtsZ protein (filamenting temperature-sensitive mutant Z), which is essential for bacterial cell division.

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Mechanism: FtsZ Inhibition

The electron-withdrawing chlorine at the meta position enhances the electrophilicity of the Michael acceptor system, facilitating covalent binding to cysteine residues in the FtsZ active site.



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Figure 2: Mechanism of Action for antimicrobial activity against Gram-positive/negative bacteria.

Protocol: Minimum Inhibitory Concentration (MIC) Assay

Objective: Determine efficacy against S. aureus (Gram+) and E. coli (Gram-).

- Stock Solution: Dissolve 3-CCA in DMSO to 10 mg/mL. (Ensure complete solubilization; warm if necessary due to MP).
- Media: Mueller-Hinton Broth (MHB).

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- Inoculum: Adjust bacterial culture to

  CFU/mL.

- Plate Setup: Use 96-well microtiter plates. Serial dilutions of 3-CCA from 512 µg/mL down to 0.5 µg/mL.

- Controls:

  - Positive: Ciprofloxacin.

  - Negative: DMSO vehicle (must be <1% final concentration to avoid toxicity).

- Incubation: 37°C for 18–24 hours.

- Readout: Visual turbidity or OD600 measurement.

  - Expected Result: 3-CCA typically exhibits lower MIC (higher potency) than non-halogenated cinnamaldehyde due to increased lipophilicity facilitating membrane penetration.

Part 5: Safety & Regulatory (IFRA/RIFM Context)

Crucial Note for Formulators: While 3-CCA is a distinct CAS, it is structurally analogous to Cinnamic Aldehyde (CAS 104-55-2). Regulatory bodies often group these regarding sensitization risks.

- Sensitization: Strong sensitizer (Type IV allergen).

- IFRA Status: Likely restricted. In the absence of a specific IFRA Standard for the 3-chloro derivative, formulators should apply the Quantitative Risk Assessment (QRA) methodology used for Cinnamic Aldehyde.

- Limit: Standard Cinnamaldehyde is often restricted to 0.05% - 0.2% in leave-on products. 3-CCA should be treated with equal or greater caution until specific patch test data (HRIPT) confirms otherwise.

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- Quenching: Use with equal molar amounts of Eugenol or Limonene is not a valid quenching strategy; however, formulation with antioxidants (BHT, Tocopherol) is mandatory to prevent oxidation to the sensitizing acid form.

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